

# Strategies to mitigate Trifluralin carryover injury to rotational crops

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## Compound of Interest

Compound Name: Trifluralin

Cat. No.: B1683247

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## Technical Support Center: Mitigating Trifluralin Carryover Injury

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and agricultural professionals address issues related to **Trifluralin** herbicide carryover and its potential injury to rotational crops.

### Troubleshooting Guide

This guide addresses specific problems that may be encountered during experimental work or field application involving **Trifluralin**.

Q1: My rotational crop is showing signs of stunting, root malformation, and purplish discoloration. Could this be **Trifluralin** carryover injury?

A1: Yes, these are classic symptoms of **Trifluralin** carryover injury, particularly in sensitive crops like corn.<sup>[1][2][3]</sup> **Trifluralin** is a dinitroaniline herbicide that inhibits root and shoot growth.<sup>[2][3]</sup> Symptoms include:

- Stunted plant growth: Plants may fail to emerge properly from the soil.
- Abnormal roots: Seedling roots may appear pruned, clubbed, or "bottle-brushed". Roots may also grow parallel to the soil surface.

- Discoloration: Stems and midribs can exhibit a purplish hue.
- Swollen and cracked hypocotyls: In broadleaf plants, the area below the cotyledons may appear swollen.

Q2: I suspect **Trifluralin** carryover in my field. How can I confirm the presence of residual herbicide?

A2: There are two primary methods to test for **Trifluralin** residues in the soil:

- Laboratory Soil Analysis: This involves sending a representative soil sample to a laboratory for chemical analysis, typically using gas chromatography (GC) with an electron capture detector. While this method provides a quantitative measure of the herbicide concentration, it can be costly and time-consuming.
- Soil Bioassay: A more practical and cost-effective method is to conduct a bioassay. This involves growing a sensitive indicator plant in soil collected from the suspected field to observe any signs of injury. A detailed protocol for a soil bioassay is provided in the "Experimental Protocols" section.

Q3: My soil test confirms **Trifluralin** residues, and I have already planted a sensitive crop. What can I do to mitigate the injury?

A3: Unfortunately, once a sensitive crop is planted and showing symptoms, options are limited. The focus should be on minimizing additional stress to the crop to encourage recovery.

- Optimize growing conditions: Ensure the crop has adequate fertility and moisture to promote vigorous growth, which can help it metabolize the herbicide more effectively.
- Monitor for secondary issues: Stressed plants can be more susceptible to diseases and pests.
- Activated Carbon: For future plantings in contaminated areas, activated carbon can be applied to the soil to bind the herbicide residues and reduce their availability to plants. A general recommendation is to apply 200 lbs/A of activated carbon for each 1 lb ai/a of actual residue detected.

Q4: I am planning to use **Trifluralin**. What are the key factors that will influence its persistence and the risk of carryover to my next crop?

A4: The persistence of **Trifluralin** in the soil is highly variable and depends on several interacting factors:

- **Soil Characteristics:** Soils with high organic matter and clay content tend to bind **Trifluralin**, increasing its persistence. Soil pH can also play a role; dinitroaniline herbicides can be more persistent in soils with a pH of 6.0 or lower.
- **Climatic Conditions:** Dry and cool weather slows down the degradation of **Trifluralin**. Adequate rainfall and warmer temperatures promote microbial and chemical breakdown. Sunlight also contributes to the degradation of **Trifluralin** through photodecomposition, especially when it remains on the soil surface.
- **Application Practices:** Higher application rates and late-season applications increase the risk of carryover. The depth of incorporation also affects persistence; deeper incorporation can lead to longer persistence as it reduces losses from volatilization.

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**Figure 1:** Key factors influencing the risk of **Trifluralin** carryover.

## Frequently Asked Questions (FAQs)

Q1: What is the half-life of **Trifluralin** in soil?

A1: The half-life of **Trifluralin** in soil is highly variable, with estimates ranging from 25 to over 201 days under different agronomic conditions. This classifies its persistence from 'moderate' to 'persistent'. Factors such as soil type, moisture, temperature, and depth of incorporation significantly influence its degradation rate.

Q2: How does tillage affect **Trifluralin** carryover?

A2: Tillage can be an effective strategy to mitigate **Trifluralin** carryover. Tillage operations like moldboard plowing and chisel plowing help to dilute the herbicide residue in the soil profile. One study found that moldboard plowing reduced the concentration of **Trifluralin** in the top 7.5 cm of soil by 62%, while chisel plowing reduced it by 31% compared to no-till conditions. This can lead to less severe early-season injury in subsequent crops.

Q3: Are there specific rotational crop restrictions I should be aware of after applying **Trifluralin**?

A3: Yes, it is crucial to follow the rotational crop restrictions specified on the herbicide label. These intervals vary depending on the crop, the application timing (spring or fall), and in some

cases, the amount of rainfall received. For example, in arid areas, planting sugar beets, red beets, or spinach may require a 12 to 14-month interval after a **Trifluralin** application. Sorghum, corn, or oats may require a 14 to 16-month interval. Always consult the product label for specific guidance.

Q4: Can I plant cover crops after a **Trifluralin** application?

A4: Planting cover crops can be a strategy to help dissipate herbicide residues. The roots of cover crops can stimulate microbial activity, which aids in the breakdown of the herbicide. However, the cover crops themselves may be susceptible to injury. If the cover crop is not intended for harvest, it can often be planted, but the grower assumes the risk of establishment failure. If the cover crop will be harvested for forage, the rotational interval on the herbicide label must be followed. A bioassay is often recommended to assess the potential for injury to the desired cover crop species.

Q5: What is the mechanism of **Trifluralin** degradation in the soil?

A5: **Trifluralin** degrades in the soil through three main processes:

- Microbial Degradation: Soil microorganisms break down the herbicide. This process is enhanced by warm, moist, and well-aerated conditions.
- Photodegradation: Sunlight can break down **Trifluralin**, especially when it is left on the soil surface.
- Volatilization: **Trifluralin** can be lost as a gas from the soil surface, a process that is reduced by soil incorporation.

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**Figure 2:** Decision-making workflow for managing **Trifluralin** carryover risk.

## Data Presentation

Table 1: Rotational Crop Planting Restrictions Following **Trifluralin** Application

Crop Category	Rotational Interval (Months)	Special Considerations
Sugar Beets, Red Beets, Spinach	12-14	In arid areas, 12 months after a spring application, 14 months after a fall application. Plowing to 12 inches is recommended before planting sugar beets.
Sorghum (Milo), Corn, Oats	12-20	In arid areas, 14-16 months. If land has not been irrigated, this can extend to 18-20 months. In some regions, a 12-month interval is sufficient for sorghum and oats, but can extend to 18 months if less than 25 inches of water was used.
Other Vegetable Crops	5	Do not plant vegetable crops not listed on the label within 5 months of application.
General	5-18+	Intervals are highly dependent on the specific crop, geographic location, and environmental conditions. Always consult the product label.

Table 2: Effect of Tillage on **Trifluralin** Concentration and Corn Injury

Tillage Method	Reduction in Trifluralin Concentration (0-7.5 cm depth)	Corn Height Reduction (5 weeks after planting)
No-Till	Baseline	Up to 24% at 4.5 kg/ha rate
Chisel Plow	31%	Injury less severe than no-till
Moldboard Plow	62%	Injury less severe than no-till
(Data synthesized from a study by Baker and Shibles, 1989)		

## Experimental Protocols

### Protocol 1: Soil Bioassay for Detecting **Trifluralin** Residues

Objective: To qualitatively assess the presence of biologically active **Trifluralin** residues in soil that could be harmful to a sensitive rotational crop.

#### Materials:

- Representative soil samples from the field in question (and a control soil from an untreated area like a fencerow).
- Pots or containers for planting (at least 3 per soil sample).
- Seeds of a sensitive indicator crop (e.g., oats, corn, or the intended rotational crop).
- Activated charcoal (powdered is best).
- Water.
- A warm, well-lit area for plant growth (greenhouse or sunny window).

#### Methodology:

- **Soil Collection:** Collect a representative soil sample from the field. Sample from multiple locations and depths (full plow depth) to get a composite sample. Also, collect a control soil

from an area known to be free of herbicides.

- **Sample Preparation:** If the soil is cloddy, crush the clods. Thoroughly mix the composite soil sample.
- **Creating a Control:** Divide the field soil sample into two portions. To one portion, add a small amount of activated charcoal (e.g., one level teaspoon for about 5 lbs of soil) and mix thoroughly. The charcoal will bind the herbicide, creating an internal control to verify that any observed injury is from the chemical and not another soil factor.
- **Planting:** Fill separate, labeled pots with:
  - The untreated field soil.
  - The charcoal-treated field soil.
  - The control soil from the untreated area.
- **Seeding:** Plant 5-8 seeds of the indicator crop in each pot at a depth of about 0.5 inches. Water the pots, but do not saturate them.
- **Incubation:** Place the pots in a warm (70-75°F) location with plenty of sunlight. Cover the pots with plastic wrap until the seedlings emerge to maintain moisture.
- **Observation:** After emergence, thin the seedlings to 3-4 per pot. Observe the plants for 2-3 weeks, looking for signs of herbicide injury such as stunting, poor root development, and discoloration.
- **Interpretation:** Compare the growth of plants in the untreated field soil to those in the charcoal-treated soil and the control soil. If plants in the untreated field soil show injury symptoms while the others grow normally, it is a strong indication of herbicide carryover.

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**Figure 3:** Experimental workflow for a soil bioassay.

#### Protocol 2: Soil Sampling for Laboratory Analysis of **Trifluralin** Residues

Objective: To collect a representative soil sample for quantitative analysis of **Trifluralin** concentration by a certified laboratory.

##### Materials:

- Soil probe or spade.
- Clean plastic bucket.
- Labeled sample bags.
- Cooler with ice for transport.
- Field map for recording sample locations.

##### Methodology:

- Sampling Strategy: Develop a sampling plan based on the field history. Take separate composite samples from areas where carryover is most suspected (e.g., headlands, sprayer

overlap areas, areas with different soil types).

- Sample Collection:
  - For each composite sample, collect 10-15 soil cores from across the designated area.
  - Sample to the depth of tillage or incorporation, typically 4-6 inches.
  - Use a zig-zag or "W" pattern to ensure the sample is representative of the area.
- Compositing: Place all the cores for one composite sample into a clean plastic bucket and mix thoroughly, breaking up any large clods.
- Packaging: Take approximately 2-3 cups of the mixed soil and place it in a properly labeled sample bag. The label should include the field ID, sample ID, and date.
- Storage and Transport: Place the samples in a cooler with ice to keep them cool and prevent degradation during transport to the laboratory. It is recommended to assay the samples within a week or two of collection; if not possible, store them in a freezer.
- Laboratory Submission: Submit the samples to a laboratory that performs herbicide residue analysis, specifying that you are testing for **Trifluralin**. Provide as much field history as possible.

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## References

- 1. Herbicide Carryover and Crop Rotation to Corn | Crop Science US [[cropsscience.bayer.us](https://cropsscience.bayer.us)]
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- 3. [appliedweeds.cfans.umn.edu](https://appliedweeds.cfans.umn.edu) [[appliedweeds.cfans.umn.edu](https://appliedweeds.cfans.umn.edu)]
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